

Spectroscopic Characterization of 8-(4-Morpholinylsulfonyl)quinoline: A Technical Guide

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Compound of Interest

Compound Name: 8-(4-Morpholinylsulfonyl)quinoline

CAS No.: 21168-76-3

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For Researchers, Scientists, and Drug Development Professionals

Introduction

8-(4-Morpholinylsulfonyl)quinoline is a heterocyclic compound of significant interest in medicinal chemistry and drug discovery. The molecule integrates three key structural motifs: a quinoline core, a sulfonamide linker, and a morpholine ring. The quinoline scaffold is a well-established pharmacophore present in numerous FDA-approved drugs, known for its diverse biological activities. The sulfonamide group is a critical functional group in a wide array of therapeutic agents, while the morpholine moiety is often incorporated to enhance pharmacokinetic properties such as solubility and metabolic stability.

Given the potential of this compound in drug development, a thorough understanding of its structural and electronic properties is paramount. Spectroscopic techniques such as Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) spectroscopy are indispensable tools for the unambiguous structural elucidation and characterization of novel chemical entities. This in-depth technical guide provides a comprehensive overview of the

spectral data for **8-(4-Morpholinylsulfonyl)quinoline**, complete with detailed experimental protocols and expert interpretation of the spectral features. While a complete set of experimentally-derived spectra for this specific molecule is not readily available in the published literature, this guide presents a robust, predicted spectroscopic profile based on the analysis of closely related analogues and foundational spectroscopic principles.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful technique for elucidating the carbon-hydrogen framework of an organic molecule. For **8-(4-Morpholinylsulfonyl)quinoline**, both ^1H and ^{13}C NMR are essential for confirming its structure.

Predicted ^1H NMR Data

The ^1H NMR spectrum of **8-(4-Morpholinylsulfonyl)quinoline** is expected to exhibit distinct signals corresponding to the protons of the quinoline ring and the morpholine moiety. The chemical shifts are influenced by the electronic environment of each proton.

Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
8.9 - 9.1	dd	1H	H-2 (Quinoline)
8.1 - 8.3	dd	1H	H-4 (Quinoline)
7.9 - 8.1	d	1H	H-5 (Quinoline)
7.6 - 7.8	t	1H	H-6 (Quinoline)
7.5 - 7.7	d	1H	H-7 (Quinoline)
7.4 - 7.6	dd	1H	H-3 (Quinoline)
3.6 - 3.8	t	4H	-CH ₂ -O- (Morpholine)
3.0 - 3.2	t	4H	-CH ₂ -N- (Morpholine)

Predicted ^{13}C NMR Data

The ^{13}C NMR spectrum will provide information on the carbon skeleton of the molecule.

Predicted Chemical Shift (δ , ppm)	Assignment
~150	C-2 (Quinoline)
~148	C-8a (Quinoline)
~140	C-4 (Quinoline)
~136	C-8 (Quinoline)
~130	C-6 (Quinoline)
~128	C-4a (Quinoline)
~127	C-5 (Quinoline)
~122	C-3 (Quinoline)
~121	C-7 (Quinoline)
~66	-CH ₂ -O- (Morpholine)
~46	-CH ₂ -N- (Morpholine)

Experimental Protocol for NMR Spectroscopy

Sample Preparation:

- Weigh approximately 5-10 mg of solid **8-(4-Morpholinylsulfonyl)quinoline**.
- Dissolve the sample in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., CDCl₃, DMSO-d₆) in a clean, dry NMR tube.
- Add a small amount of tetramethylsilane (TMS) as an internal standard (δ 0.00 ppm).

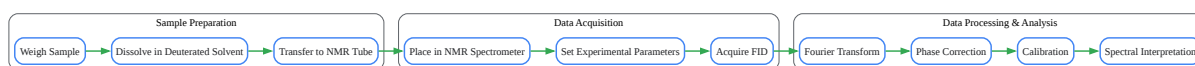
Instrumental Parameters (for a 400 MHz spectrometer):

- ¹H NMR:
 - Pulse sequence: zg30
 - Number of scans: 16

- Spectral width: ~16 ppm
- Acquisition time: ~4 seconds
- Relaxation delay: 1 second
- ^{13}C NMR:
 - Pulse sequence: zgpg30
 - Number of scans: 1024
 - Spectral width: ~240 ppm
 - Acquisition time: ~1 second
 - Relaxation delay: 2 seconds

Data Processing:

- Apply a Fourier transform to the acquired Free Induction Decay (FID).
- Phase correct the spectrum.
- Calibrate the chemical shift scale using the TMS signal.
- Integrate the signals in the ^1H NMR spectrum.
- Analyze the chemical shifts, multiplicities, and coupling constants to assign the signals to the respective protons and carbons.



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NMR Spectroscopy Experimental Workflow

Interpretation of NMR Spectra

- ^1H NMR:** The aromatic region (δ 7.4-9.1 ppm) will show a set of signals characteristic of a substituted quinoline ring. The protons H-2 and H-4 are expected to be the most downfield due to the deshielding effect of the nitrogen atom. The morpholine protons will appear as two distinct triplets in the aliphatic region (δ 3.0-3.8 ppm), corresponding to the methylene groups adjacent to the nitrogen and oxygen atoms.
- ^{13}C NMR:** The spectrum will display the expected number of carbon signals. The quinoline carbons will resonate in the aromatic region (δ 121-150 ppm), while the morpholine carbons will be found in the aliphatic region (δ 46-66 ppm). The chemical shifts will be influenced by the substitution pattern and the electronic effects of the sulfonamide and morpholine groups.

Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique for determining the molecular weight and elemental composition of a compound, as well as providing structural information through fragmentation analysis.

Predicted Mass Spectrum Data

m/z (predicted)	Interpretation
278	$[\text{M}]^{+\cdot}$ (Molecular Ion)
192	$[\text{M} - \text{C}_4\text{H}_8\text{NO}]^+$
128	$[\text{C}_9\text{H}_6\text{N}]^+$
86	$[\text{C}_4\text{H}_8\text{NO}]^+$

Experimental Protocol for Mass Spectrometry

Sample Preparation:

- Prepare a dilute solution of **8-(4-Morpholinylsulfonyl)quinoline** in a suitable volatile solvent (e.g., methanol, acetonitrile).

Instrumental Parameters (for Electrospray Ionization - ESI):

- Ionization mode: Positive
- Capillary voltage: 3.5 kV
- Cone voltage: 30 V
- Source temperature: 120 °C
- Desolvation temperature: 350 °C
- Mass range: m/z 50-500

Data Analysis:

- Identify the molecular ion peak to confirm the molecular weight.
- Analyze the fragmentation pattern to deduce the structure of the molecule. High-resolution mass spectrometry (HRMS) can be used to determine the elemental composition of the molecular ion and its fragments.



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Mass Spectrometry Experimental Workflow

Interpretation of Mass Spectrum

The mass spectrum is expected to show a prominent molecular ion peak at m/z 278, corresponding to the molecular weight of **8-(4-Morpholinylsulfonyl)quinoline**.^[1] The fragmentation pattern will likely involve the cleavage of the sulfonamide bond, leading to characteristic fragment ions. A key fragmentation pathway is the loss of the morpholine group,

giving rise to a peak at m/z 192. Further fragmentation of the quinoline-sulfonyl moiety can also be expected.

Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups present in a molecule by measuring the absorption of infrared radiation.

Predicted IR Absorption Bands

Frequency (cm^{-1})	Vibration	Functional Group
3100-3000	C-H stretch	Aromatic (Quinoline)
2950-2850	C-H stretch	Aliphatic (Morpholine)
1600-1450	C=C and C=N stretch	Aromatic (Quinoline)
1350-1300	Asymmetric SO_2 stretch	Sulfonamide
1170-1140	Symmetric SO_2 stretch	Sulfonamide
1120-1080	C-O-C stretch	Ether (Morpholine)

Experimental Protocol for IR Spectroscopy

Sample Preparation (KBr Pellet Method):

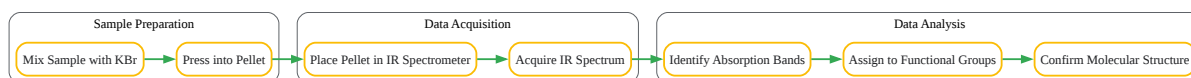
- Grind a small amount of the solid sample with spectroscopic grade potassium bromide (KBr).
- Press the mixture into a thin, transparent pellet using a hydraulic press.

Instrumental Parameters:

- Scan range: $4000\text{-}400\text{ cm}^{-1}$
- Resolution: 4 cm^{-1}
- Number of scans: 16

Data Analysis:

- Identify the characteristic absorption bands in the spectrum.
- Assign these bands to the corresponding functional groups present in the molecule.



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Infrared Spectroscopy Experimental Workflow

Interpretation of IR Spectrum

The IR spectrum of **8-(4-Morpholinylsulfonyl)quinoline** will display characteristic absorption bands corresponding to its functional groups. The aromatic C-H stretching vibrations of the quinoline ring will be observed in the 3100-3000 cm^{-1} region. The aliphatic C-H stretches of the morpholine ring will appear between 2950 and 2850 cm^{-1} . The C=C and C=N stretching vibrations of the quinoline ring will give rise to absorptions in the 1600-1450 cm^{-1} range. Crucially, the strong asymmetric and symmetric stretching vibrations of the S=O bonds in the sulfonamide group are expected around 1350-1300 cm^{-1} and 1170-1140 cm^{-1} , respectively. The C-O-C stretching of the morpholine ether linkage will be visible around 1120-1080 cm^{-1} .

Conclusion

This technical guide provides a comprehensive predicted spectroscopic profile of **8-(4-Morpholinylsulfonyl)quinoline**, a molecule with considerable potential in medicinal chemistry. The detailed protocols and in-depth interpretations for NMR, MS, and IR spectroscopy serve as a valuable resource for researchers involved in the synthesis, characterization, and development of this and related compounds. While the presented data is predictive, it is grounded in established spectroscopic principles and data from closely related analogues, offering a robust framework for the structural verification of **8-(4-Morpholinylsulfonyl)quinoline**.

References

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Sources

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